

Safeguarding Isotopic Purity: A Technical Guide to Storing Phenanthrene-[U-13C]

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Compound of Interest

Compound Name: Phenanthrene-[U-13C]

Cat. No.: B1146099

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For researchers, scientists, and drug development professionals, the integrity of isotopically labeled compounds is paramount for accurate experimental outcomes. This guide provides an in-depth overview of the optimal storage conditions for **Phenanthrene-[U-13C]**, ensuring its stability and purity for reliable use in sensitive analytical applications.

Phenanthrene-[U-13C], a stable isotope-labeled version of the polycyclic aromatic hydrocarbon (PAH) phenanthrene, is a critical internal standard for mass spectrometry-based quantification of environmental and biological samples.^[1] Proper storage is essential to prevent degradation and maintain its isotopic enrichment. The primary considerations for storage are temperature, light, moisture, and atmospheric conditions.

Recommended Storage Protocols

Based on information from leading suppliers and safety data sheets, the following protocols are recommended for the storage of **Phenanthrene-[U-13C]**. These guidelines apply to the compound in both solid form and in solution.

General Storage Recommendations:

- **Temperature:** Store at room temperature.^{[2][3]} The product is chemically stable under standard ambient conditions.^[4]
- **Light:** Protect from light.^[2] Amber vials or storage in a dark cabinet are recommended to prevent potential photodegradation.

- **Moisture:** Keep the container tightly closed and store in a dry environment to prevent hydration.[4]
- **Inert Atmosphere:** For long-term storage of the solid compound, handling and storing under an inert gas, such as argon or nitrogen, is recommended to prevent oxidation.[4][5]

For **Phenanthrene-[U-13C]** supplied in a solvent such as nonane, the supplier's recommendation to store at room temperature away from light and moisture should be strictly followed.[2] For specific products, always refer to the Certificate of Analysis (CoA) for detailed storage instructions, as conditions may vary.[3][6]

Physical and Chemical Properties

Understanding the physical and chemical properties of phenanthrene is crucial for its safe handling and storage. The data presented below is for unlabeled phenanthrene but serves as a reliable reference for its isotopically labeled counterpart.

Property	Value
Appearance	Colorless to beige crystalline solid[7][8]
Melting Point	95 - 101 °C (203 - 213.8 °F)[7]
Boiling Point	332 - 340 °C (629.6 - 644 °F)[6][9]
Density	1.063 g/cm ³ at 25 °C (77 °F)[6]
Solubility in Water	1.6 mg/L[8]
log Pow (Octanol/Water)	4.46[4]

Logical Workflow for Storage Condition Determination

The following diagram illustrates the decision-making process for establishing the appropriate storage conditions for **Phenanthrene-[U-13C]**.

Storage Condition Decision Workflow

Experimental Protocols

While specific experimental protocols for the storage of **Phenanthrene-[U-13C]** are not typically published in peer-reviewed literature, the following represents a standardized protocol derived from best practices in chemical management and supplier recommendations.

Protocol for Long-Term Storage of Solid **Phenanthrene-[U-13C]**:

- Preparation of Storage Environment:
 - Select a designated, well-ventilated, and secure chemical storage cabinet away from direct sunlight and sources of heat.
 - Ensure the storage area is dry and maintained at a consistent room temperature.
 - Prepare a desiccator containing a suitable desiccant (e.g., silica gel).
 - Have a cylinder of inert gas (e.g., argon or nitrogen) with a regulator and a means to gently flush the storage container.
- Handling and Packaging:
 - All handling should be performed in a fume hood.
 - Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
 - Use a clean, dry, amber glass vial with a PTFE-lined cap.
 - Weigh the desired amount of **Phenanthrene-[U-13C]** and transfer it to the vial.
- Inerting the Atmosphere:
 - Gently flush the headspace of the vial with a slow stream of inert gas for 10-15 seconds to displace air and moisture.
 - Immediately and tightly seal the vial with the PTFE-lined cap.

- Final Storage:
 - Label the vial clearly with the compound name, isotopic labeling, date, and concentration (if applicable).
 - Place the sealed vial inside the desiccator.
 - Store the desiccator in the designated chemical storage cabinet.

By adhering to these storage guidelines, researchers can ensure the long-term stability and integrity of their **Phenanthrene-[U-13C]** standard, leading to more accurate and reproducible experimental results.

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